

Essential Safety and Logistical Information for Handling Amlodipine

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Compound of Interest

Compound Name: *Amidepin*

Cat. No.: *B1194052*

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Disclaimer: Initial searches for the chemical "**Amidepin**" did not yield any matching results. It is presumed that this may be a typographical error for the well-documented pharmaceutical compound Amlodipine. The following safety and handling information is based on publicly available data for Amlodipine. Researchers, scientists, and drug development professionals should always consult the specific Safety Data Sheet (SDS) for the exact material they are handling.

Amlodipine is a dihydropyridine calcium channel blocker used in the treatment of hypertension and angina.^{[1][2]} While it is a well-characterized pharmaceutical, proper handling and personal protective equipment are crucial to minimize occupational exposure in a laboratory or manufacturing setting.

Quantitative Data Summary

The following table summarizes key quantitative data for Amlodipine, compiled from various safety data sheets.

Property	Value	Source(s)
Molecular Formula	C ₂₀ H ₂₅ ClN ₂ O ₅	[2]
Molar Mass	408.88 g/mol	[2][3]
Melting Point	134 - 136 °C (273.2 - 276.8 °F)	[4]
Physical State	Solid, Crystalline (White to Off-white)	[4]
Occupational Exposure Band (OEB)	OEB 3 (10-100 µg/m ³) to OEB 4 (1-10 µg/m ³) is a reasonable starting point for potent compounds without a specific OEB defined.	[5]

Experimental Protocols: Safe Handling and Disposal

This protocol outlines the step-by-step procedure for safely handling Amlodipine powder in a laboratory setting.

- Preparation and Hazard Assessment:
 - Review the Safety Data Sheet (SDS) for Amlodipine before beginning any work.[3][4][6][7]
 - Ensure all necessary engineering controls (e.g., chemical fume hood, ventilated balance enclosure) are functioning correctly.
 - Designate a specific area for handling Amlodipine and ensure it is clean and uncluttered.
- Personal Protective Equipment (PPE):
 - Respiratory Protection: For operations with a high risk of aerosol generation, a Powered Air-Purifying Respirator (PAPR) is recommended.[8][9] For lower-risk activities, a reusable half or full-facepiece respirator with P100/FFP3 filters should be used after a successful fit test.[8]

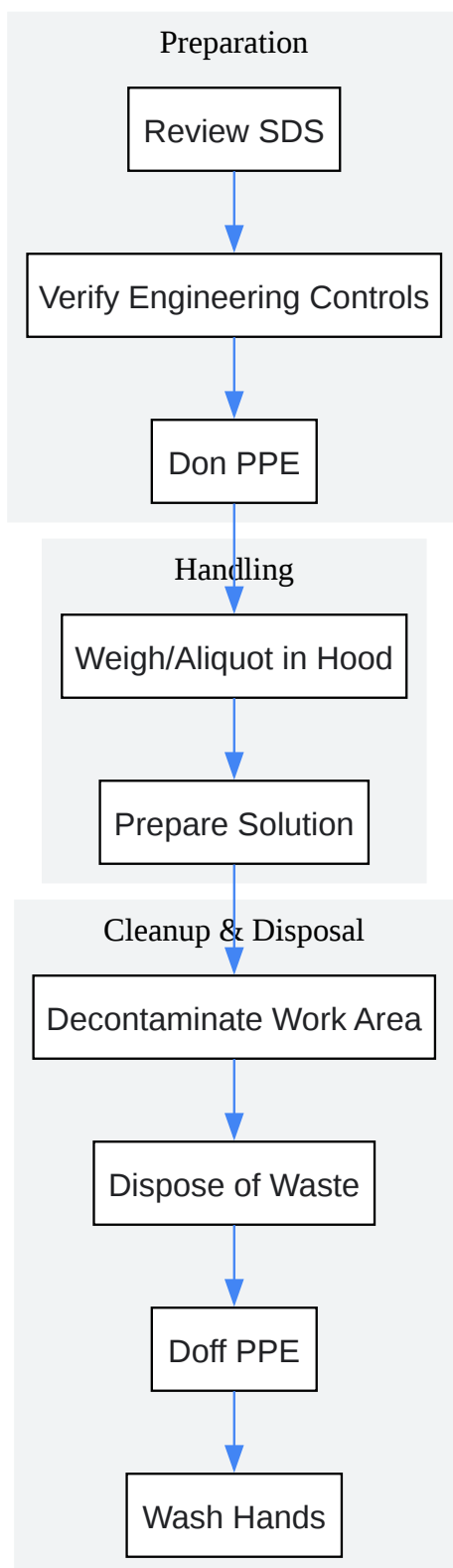
- Hand Protection: Double gloving with nitrile gloves is mandatory. The outer pair should be changed immediately upon contamination or at regular intervals.[\[8\]](#)
- Body Protection: Wear a disposable coverall, such as those made from Tyvek®, to protect against chemical splashes and dust.[\[8\]](#)
- Eye Protection: Chemical safety goggles or a face shield are required.
- Weighing and Aliquoting:
 - Perform all manipulations of Amlodipine powder within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
 - Use dedicated, clearly labeled equipment (spatulas, weigh boats, etc.) for handling Amlodipine.
 - Handle the powder gently to avoid generating dust.
- Solution Preparation:
 - When dissolving Amlodipine, add the solvent to the powder slowly to prevent splashing.
 - Keep containers closed when not in use.
- Post-Handling Procedures:
 - Decontaminate the work area with an appropriate solvent (e.g., 70% ethanol) and wipe it down.
 - Carefully remove and dispose of PPE as outlined in the disposal plan below.
 - Wash hands thoroughly with soap and water after removing gloves.[\[4\]](#)[\[6\]](#)

All waste contaminated with Amlodipine must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Solid Waste:

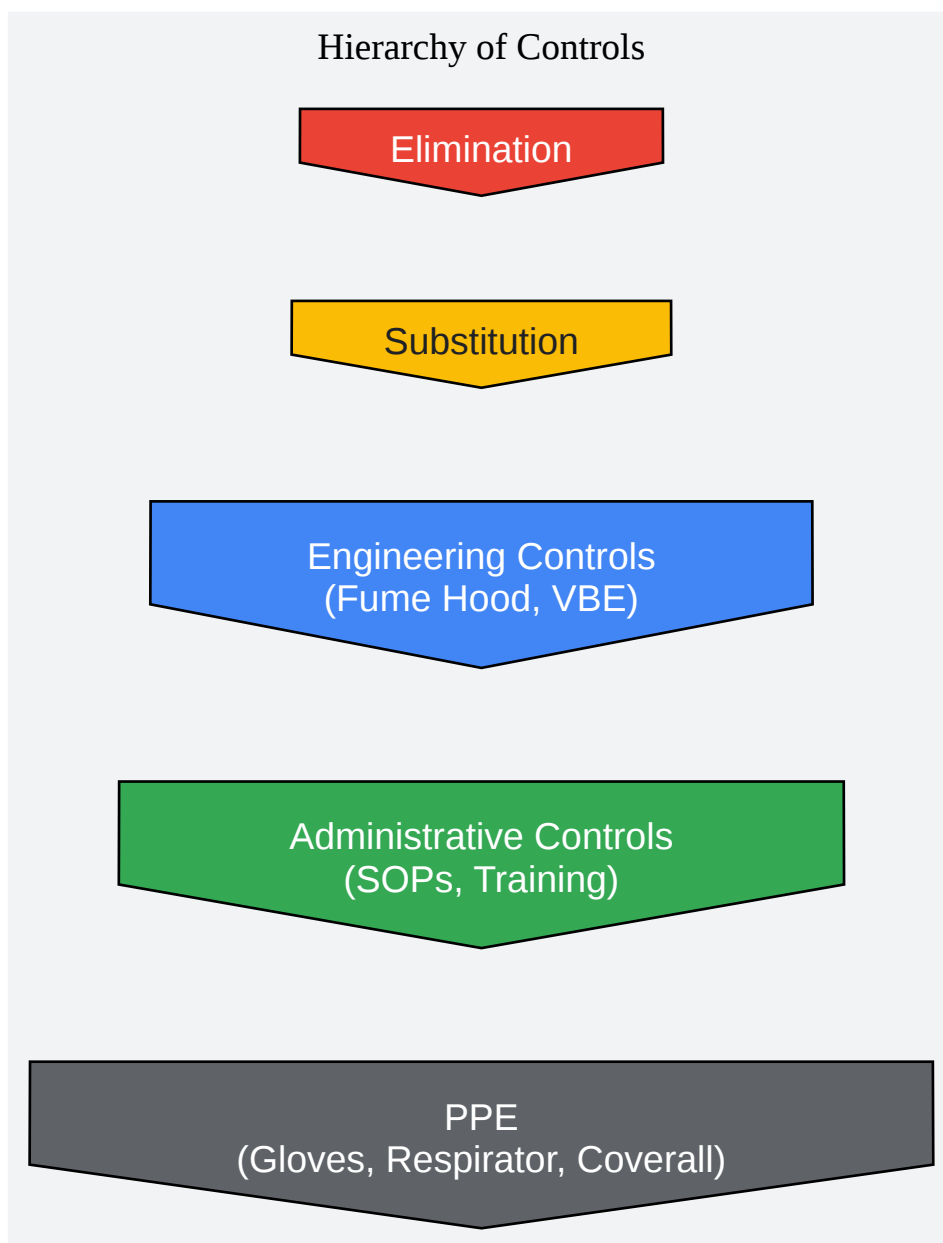
- Collect all contaminated solid waste, including gloves, disposable coveralls, weigh boats, and paper towels, in a dedicated, clearly labeled hazardous waste container.
- The container should be sealed and stored in a designated hazardous waste accumulation area.
- Liquid Waste:
 - Collect all liquid waste containing Amlodipine in a sealed, labeled, and appropriate hazardous waste container.
 - Do not pour Amlodipine solutions down the drain, as it is very toxic to aquatic life with long-lasting effects.^{[3][4][7]}
- Sharps Waste:
 - Any contaminated sharps (needles, razor blades, etc.) must be disposed of in a designated sharps container for hazardous waste.
- Waste Disposal:
 - Arrange for the pickup and disposal of all Amlodipine waste through the institution's environmental health and safety office or a licensed hazardous waste disposal contractor.^{[4][6]}

Visualizations



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Caption: Workflow for the safe handling of Amlodipine.



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References

- 1. Amlodipine | C₂₀H₂₅ClN₂O₅ | CID 2162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Amlodipine - Wikipedia [en.wikipedia.org]
- 3. bg.cpachem.com [bg.cpachem.com]
- 4. fishersci.com [fishersci.com]
- 5. Freund-Vector's Approach to Safely Processing Potent Compounds - Freund [freundglobal.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. benchchem.com [benchchem.com]
- 9. aiha.org [aiha.org]
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